

Application Note: Biological Activity Screening & Synthesis of 6-Oxo-3-methylhexyl acetate

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Compound of Interest

Compound Name: 6-Oxo-3-methylhexyl acetate

CAS No.: 84145-52-8

Cat. No.: B12653992

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Document Type: Technical Guide & Experimental Protocols

Introduction & Chemical Identity

6-Oxo-3-methylhexyl acetate (CAS: 84145-52-8)[1] is a highly versatile volatile organic compound (VOC). Depending on the prioritized functional group in IUPAC nomenclature, it is frequently documented in scientific literature under its synonym, 4-methyl-6-acetoxylhexanal[2].

Naturally occurring as a major bioactive constituent in the essential oil of the medicinal plant *Zanthoxylum avicennae* (Rutaceae)[3], this compound serves a dual role in modern research:

- **Agrochemical/Semiochemical Agent:** It exhibits potent anti-mildew and larvicidal properties[4].
- **Pharmaceutical Precursor:** It is a critical intermediate in the enantioselective synthesis of chiral drugs, most notably the intravenous anesthetic S-thiopentone[2].

Because natural extraction yields complex mixtures where **6-oxo-3-methylhexyl acetate** co-elutes with compounds like citral and linalool, high-throughput biological screening requires de novo synthesis to obtain the compound in high purity.

Mechanistic Biological Activity & Pharmacological Utility

Antimycotic and Anti-Mildew Mechanisms

Volatile organic compounds like **6-oxo-3-methylhexyl acetate** exert antifungal activity through vapor-phase contact. The lipophilic acetate tail allows the molecule to partition into the fungal cell membrane, disrupting lipid packing and increasing membrane fluidity. This leads to the leakage of intracellular ions and inhibits the radial growth of aggressive molds, including *Aspergillus niger*, *Penicillium chrysogenum*, and *Trichoderma* spp.[4].

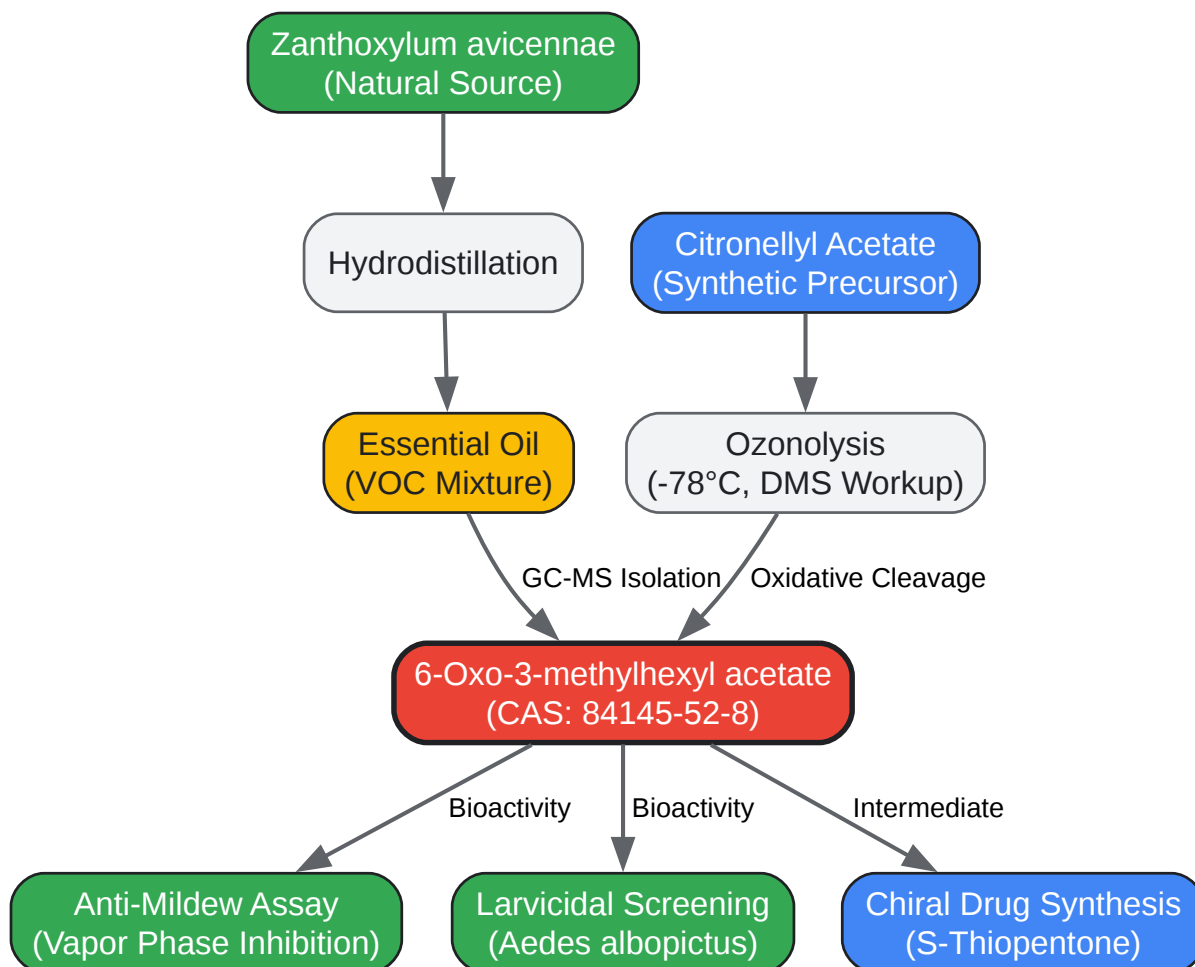
Larvicidal Properties

Essential oils rich in **6-oxo-3-methylhexyl acetate** demonstrate significant larvicidal activity against *Aedes albopictus* (the Asian tiger mosquito)[3]. The compound acts as a neurotoxin in aquatic larval stages, likely interfering with octopaminergic signaling pathways, making it a candidate for eco-friendly vector control.

Chiral Drug Synthesis

In pharmaceutical development, the compound's terminal aldehyde and strategically positioned methyl group make it an ideal backbone for chiral synthesis. It is utilized in the preparation of S-3-methylhexanol, which is subsequently condensed to form the active S-enantiomer of thiopentone[2].

Workflow Visualization



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Workflow for the isolation, synthesis, and biological screening of **6-Oxo-3-methylhexyl acetate**.

Quantitative Data Summaries

Table 1: Physicochemical Properties

Property	Value
Systematic Name	6-Oxo-3-methylhexyl acetate
Primary Synonym	4-methyl-6-acetoxylhexanal
CAS Registry Number	84145-52-8
Molecular Formula	C9H16O3
Molecular Weight	172.22 g/mol

| Natural Source | Zanthoxylum avicennae essential oil |

Table 2: Biological Activity & Application Matrix

Assay / Application	Target Organism / Product	Observed Activity / Role	Evaluation Method
Anti-mildew Screening	Aspergillus niger, Penicillium spp.	Strong mycelial growth inhibition[4]	Vapor-phase agar dilution
Larvicidal Screening	Aedes albopictus (Mosquito)	High mortality (Crude oil LC50 = 48.79 µg/mL)[3]	Aqueous larval exposure

| Chiral Drug Synthesis | S-Thiopentone (Anesthetic) | Critical synthetic intermediate[2] |
Enantioselective condensation |

Self-Validating Experimental Protocols

Protocol A: Synthesis via Ozonolysis of Citronellyl Acetate

Causality & Rationale: To obtain pure **6-oxo-3-methylhexyl acetate** for screening, ozonolysis of citronellyl acetate is the preferred route[5]. Unlike standard oxidants (e.g., KMnO₄) that risk over-oxidizing the product into a carboxylic acid, ozone selectively cleaves the alkene bond. Using Dimethyl Sulfide (DMS) for the reductive workup traps the intermediate ozonide and safely reduces it to the target terminal aldehyde.

Step-by-Step Methodology:

- **Preparation:** Dissolve 10 mmol of citronellyl acetate in 50 mL of anhydrous dichloromethane (CH_2Cl_2).
- **Temperature Control:** Submerge the reaction flask in a dry ice/acetone bath to maintain a strict -78°C environment. Why? Low temperatures prevent unwanted side reactions and stabilize the explosive ozonide intermediate.
- **Ozone Cleavage:** Bubble an O_3/O_2 gas mixture through the solution until a distinct blue tint persists (indicating ozone saturation and complete consumption of the alkene).
- **Purge:** Immediately purge the system with N_2 gas for 15 minutes to expel unreacted ozone.
- **Reductive Workup:** Add 3.0 equivalents of Dimethyl Sulfide (DMS) dropwise. Remove the cooling bath and allow the mixture to slowly warm to room temperature over 2 hours.
- **Validation Checkpoint (Self-Validation):** Spot the reaction mixture on a TLC plate and stain with 2,4-Dinitrophenylhydrazine (2,4-DNP). An immediate yellow/orange spot confirms the successful formation of the aldehyde. If absent, the reduction failed.
- **Purification:** Wash with brine, dry over MgSO_4 , concentrate in vacuo, and purify via silica gel flash chromatography (Hexanes:Ethyl Acetate).

Protocol B: High-Throughput Vapor-Phase Antifungal Assay

Causality & Rationale: Standard broth microdilution assays fail for highly volatile compounds like **6-oxo-3-methylhexyl acetate** because the active agent evaporates before it can inhibit fungal growth. The "Inverted Petri Dish Method" creates a sealed micro-environment, forcing the VOC to saturate the headspace and interact directly with the aerial mycelia.

Step-by-Step Methodology:

- **Media Preparation:** Pour 20 mL of sterile Potato Dextrose Agar (PDA) into standard petri dishes and allow to solidify.

- Inoculation: Using a sterile cork borer, cut a 5 mm mycelial plug from the actively growing margin of a 7-day-old *Aspergillus niger* culture. Place the plug perfectly in the center of the PDA plate.
- Compound Application: Affix a sterile 2 cm filter paper disc to the inner surface of the petri dish lid. Pipette the synthesized **6-oxo-3-methylhexyl acetate** (diluted in 0.1% Tween-80) directly onto the filter paper at varying concentrations (e.g., 10, 50, 100 $\mu\text{L/L}$ headspace).
- Sealing: Invert the petri dish (so the lid is on the bottom) and immediately wrap the edges tightly with double-layered Parafilm.
- Validation Checkpoint (Self-Validation): You must include two controls.
 - Negative Control: Filter paper with Tween-80 only (Validates that the fungus is viable; must show 100% radial growth).
 - Positive Control: Filter paper with a known volatile fungicide like Citral (Validates the vapor-phase assay mechanics; must show inhibition).
- Incubation & Measurement: Incubate at 25°C for 5-7 days. Measure the radial growth (in mm) using digital calipers and calculate the percentage of mycelial inhibition relative to the negative control.

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